Mass spectrometry fragmentation pattern of 3-Chloro-2-fluoro-5-nitropyridine

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Compound of Interest

Compound Name:	*3-Chloro-2-fluoro-5-nitropyridine*
CAS No.:	*1805456-19-2*
Cat. No.:	*B2422742*

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Comparative Mass Spectrometry Guide: 3-Chloro-2-fluoro-5-nitropyridine

Executive Summary & Technical Context[1][2][3][4][5][6][7][8][9][10][11]

In the synthesis of complex pharmaceutical intermediates—particularly kinase inhibitors and antimicrobial agents—**3-Chloro-2-fluoro-5-nitropyridine** serves as a critical electrophilic building block. Its high reactivity, driven by the electron-withdrawing nitro group and the specific halogenation pattern, makes it prone to nucleophilic aromatic substitution (

).

However, this same reactivity often leads to regioisomeric impurities (e.g., 2-chloro-3-fluoro-5-nitropyridine) during synthesis. Standard LC-UV purity checks are often insufficient due to overlapping chromophores.

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This guide provides a definitive mass spectrometry (MS) characterization framework. Unlike generic spectral lists, we focus on the mechanistic fragmentation pathways that distinguish this compound from its isomers, comparing "Hard" (Electron Ionization - EI) and "Soft" (Electrospray Ionization - ESI) techniques.[1]

Theoretical vs. Experimental Performance (EI vs. ESI)

To validate the identity of **3-Chloro-2-fluoro-5-nitropyridine**, one must choose the ionization method based on the analytical goal: structural confirmation (EI) or reaction monitoring (ESI).

Comparative Ionization Profile

Feature	Electron Ionization (EI)	Electrospray Ionization (ESI+)
Energy Regime	High (70 eV) - "Hard"	Low - "Soft"
Dominant Species	Fragment Ions (Daughter ions)	Protonated Molecule
Molecular Ion ( )	Visible (Moderate intensity)	Dominant (Base Peak)
Isotope Pattern	Distinct Cl ( ) pattern visible on fragments	Distinct Cl pattern on
Primary Utility	Fingerprinting: Distinguishing isomers via fragmentation depth.[2]	Quantification: High sensitivity for trace impurity analysis.
Limit of Detection	~1-10 pg (GC-MS)	~10-100 fg (LC-MS/MS)

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> *Critical Insight: In ESI(+), the basicity of the pyridine nitrogen is significantly reduced by the electron-withdrawing Nitro (-NO*
>
>), Fluoro (-F), and Chloro (-Cl) groups. Consequently, mobile phase acidification (e.g., 0.1% Formic Acid) is mandatory to achieve stable ionization.

Fragmentation Pathway Analysis (EI Mode)

The fragmentation of **3-Chloro-2-fluoro-5-nitropyridine** (

, MW ~176.5) follows a deterministic decay driven by the stability of the pyridine ring and the lability of the nitro group.

Key Diagnostic Fragments[10]

- Molecular Ion (

  ): m/z 176 (100%) and 178 (32%).
  - Identifier: The 3:1 intensity ratio confirms the presence of one Chlorine atom.[1]
- Loss of Nitro Group (

  ): m/z 130/132.
  - Mechanism:[3] Homolytic cleavage of the

    bond. This is the most facile pathway for aromatic nitro compounds.
- Loss of Nitro + Halogen (

  ): m/z 95.
  - Mechanism:[3] Subsequent loss of the Chlorine radical from the m/z 130 precursor. This ion typically retains the Fluorine atom due to the stronger

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bond energy (~485 kJ/mol) vs

(~328 kJ/mol).

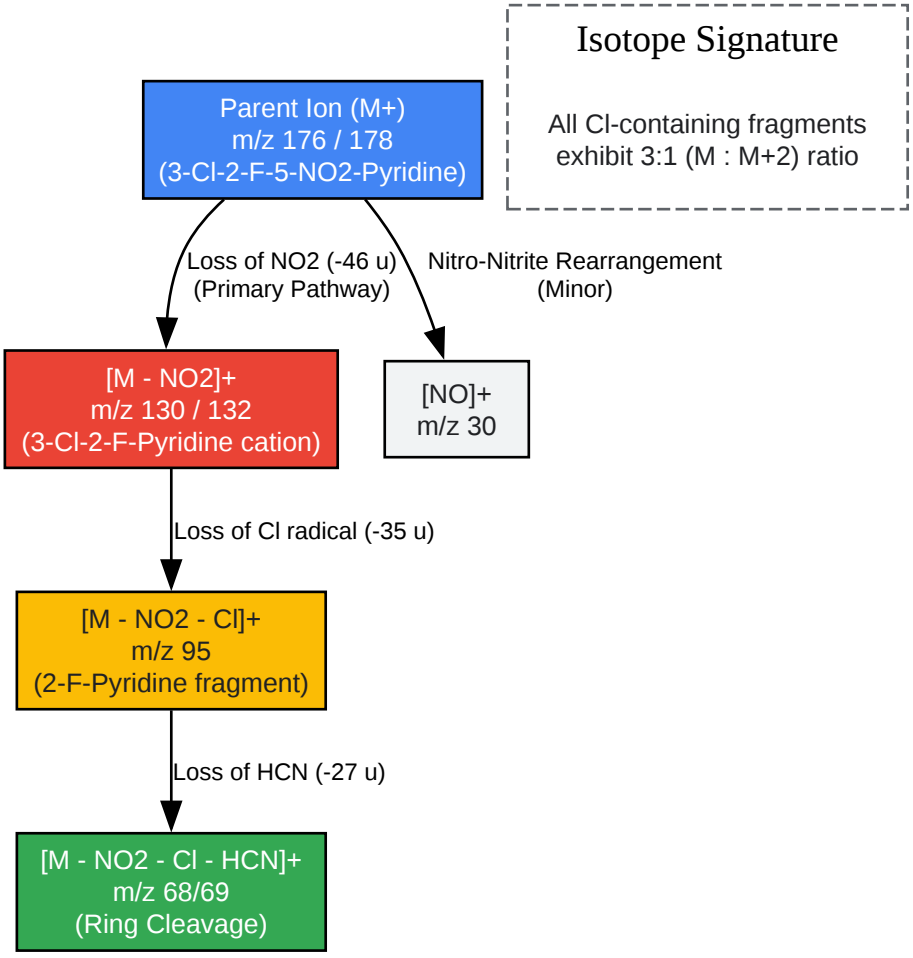
- Ring Fragmentation (

  ): m/z 69.

  - Mechanism: Loss of HCN from the pyridine ring, a classic degradation pathway for N-heterocycles.

Visualization of Fragmentation Logic

The following diagram illustrates the parent-to-daughter ion transition, essential for setting up Multiple Reaction Monitoring (MRM) transitions in triple-quadrupole instruments.



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Figure 1: Mechanistic fragmentation pathway of **3-Chloro-2-fluoro-5-nitropyridine** under 70 eV Electron Ionization.

Isomeric Differentiation: The "Ortho Effect"

A common challenge is distinguishing **3-Chloro-2-fluoro-5-nitropyridine** (Target) from 2-Chloro-3-fluoro-5-nitropyridine (Isomer). Both have identical Molecular Weights (176.5) and elemental composition.[4][5]

Differentiation Strategy: In the Target compound, the Fluorine is at position 2 (adjacent to Nitrogen). In the Isomer, Chlorine is at position 2.

- Target (2-Fluoro): The

  bond is extremely stable. Fragmentation tends to preserve the

  bond longer.
- Isomer (2-Chloro): The

  bond is more labile than

  due to the electron-deficient nature of the C2 position in pyridine.
- Result: The Isomer (2-Cl) will show a higher abundance of the

  ion (m/z 141) compared to the Target, which favors

  as the base peak.

Validated Experimental Protocol

To ensure reproducibility, follow this self-validating workflow. This protocol is designed for LC-MS/MS (QqQ) quantification, the standard in drug development.

Step 1: Sample Preparation[2][5]

- Stock Solution: Dissolve 1 mg of compound in 1 mL Acetonitrile (ACN).
- Working Standard: Dilute to 1 µg/mL in 50:50 ACN:Water + 0.1% Formic Acid.

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- Why Formic Acid? Essential to protonate the pyridine nitrogen (

  < 1 due to EWGs). Without it, signal intensity drops by >90%.

Step 2: LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus), 2.1 x 50 mm, 1.8 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: ESI Positive Mode (Capillary: 3.5 kV).[1]

Step 3: Data Acquisition Workflow



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Figure 2: LC-MS/MS Triple Quadrupole workflow for specific detection of the target compound.

References

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